

Application Note: Controlled Synthesis of Hydroxypropyl-Ethylenediamines via N-Alkylation[1]

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Compound of Interest

Compound Name: 1-((2-Aminoethyl)
(ethyl)amino)propan-2-ol
Cat. No.: B15246625

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Executive Summary

This application note details the thermodynamic and kinetic control strategies required for the synthesis of N,N,N',N'-tetrakis(2-hydroxypropyl)ethylenediamine (CAS: 102-60-3), commercially known as Quadrol®.[1] This molecule serves as a critical cross-linking agent in polyurethane foams and a chelating agent in complexometric titrations.

The reaction involves the nucleophilic ring-opening of propylene oxide (PO) by ethylenediamine (EDA).[1] While conceptually simple, the process presents significant safety and quality challenges due to the high volatility of PO (

), the violent exotherm of the epoxide ring opening (

), and the requirement for precise stoichiometric control to avoid oligomerization.[1]

Scientific Foundation & Mechanism

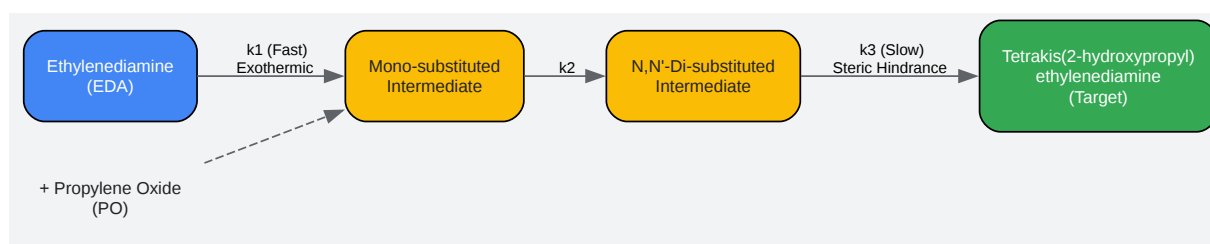
Reaction Mechanism

The reaction proceeds via an

nucleophilic attack of the amine nitrogen on the less sterically hindered carbon of the epoxide ring. This is a stepwise alkylation where the primary amine protons are substituted first, followed by the secondary amine protons.

Key Mechanistic Insight: The reaction is autocatalytic but significantly accelerated by protic solvents. Water acts as a crucial catalyst by hydrogen-bonding to the epoxide oxygen, increasing the electrophilicity of the methylene carbon and stabilizing the transition state during ring opening [1].

Reaction Pathway Diagram



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Figure 1: Stepwise alkylation pathway.[1] Note that the reaction rate decreases () as steric bulk increases.[1]

Critical Process Parameters (CPPs)

Parameter	Specification	Rationale
Stoichiometry	1:4.05 (EDA:PO)	A slight excess (1-2%) of PO ensures exhaustive alkylation. [1] Large excess leads to polyether polyol formation (polymerization).[1]
Temperature		Initial low T prevents PO boil-off; high T is required to drive the sterically hindered 3rd and 4th substitutions.
Water Content	2 - 10 wt%	Acts as a catalyst.[1] Completely anhydrous conditions lead to sluggish kinetics and induction periods.
Pressure	2 - 5 bar (if closed)	Keeps PO in the liquid phase, drastically increasing reaction rate and safety.[1]

Experimental Protocol

Two methods are provided: Method A (Pressure Reactor - Recommended for Scale/Purity) and Method B (Reflux - Accessible for standard labs).[1]

Safety Pre-requisites

- Hazard: Propylene Oxide is a Category 1B Carcinogen and Extremely Flammable.
- Controls: All operations must be performed in a functioning fume hood. Use butyl rubber gloves (PO permeates nitrile).[1] Ground all equipment to prevent static discharge.[1][2]

Method A: Pressure Reactor Synthesis (High Purity)[1]

Equipment: Stainless steel autoclave (e.g., Parr reactor) with internal cooling coil and mechanical stirring.[1]

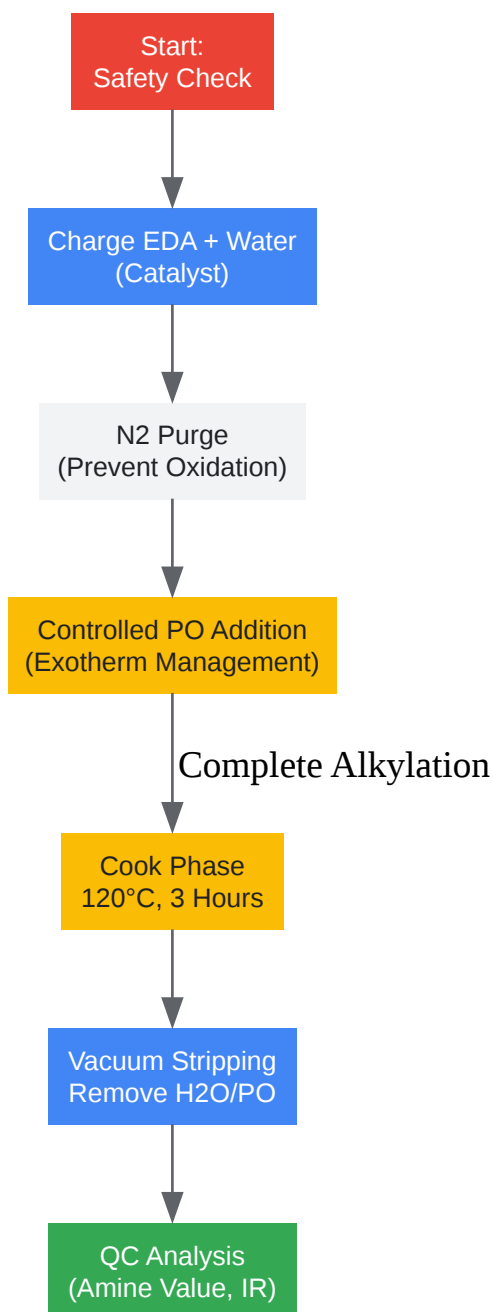
- Charge Reactor: Load Ethylenediamine (60.1 g, 1.0 mol) and distilled water (5.0 g).
- Purge: Seal reactor. Purge with Nitrogen () three times to remove oxygen (prevents product discoloration).[\[1\]](#)
- Initial Heat: Heat mixture to with stirring (500 rpm).
- PO Addition (Kinetic Control):
 - Pressurize the PO feed vessel with .
 - Slowly feed Propylene Oxide (235 g, 4.05 mol) into the reactor.[\[1\]](#)
 - CRITICAL: Regulate feed rate to maintain reactor temperature and pressure . The reaction is instant and highly exothermic. Use internal cooling if T spikes.[\[1\]](#)
- Cook-down (Thermodynamic Control):
 - After PO addition is complete, ramp temperature to [\[1\]](#)
 - Hold for 2-3 hours. Pressure should drop as residual PO is consumed.[\[1\]](#)
- Stripping: Vent reactor (into a scrubber). Apply vacuum (-0.8 bar) at for 1 hour to remove water and trace PO.
- Discharge: Cool to and discharge the viscous, pale yellow liquid.

Method B: Reflux Synthesis (Atmospheric Pressure)[1]

Equipment: 3-neck Round Bottom Flask (RBF), Dry-Ice/Acetone Condenser (essential to trap PO), Dropping Funnel, Temperature Probe.

- Setup: Assemble glassware. Ensure the condenser coolant is at (Dry ice/acetone) because PO boils at .[1]
- Solvent Phase: Charge EDA (1.0 mol) and Ethanol (100 mL) into the RBF. Add 5 mL water.
- PO Addition:
 - Heat solution to .[1]
 - Add PO (4.1 mol) dropwise via funnel.
 - Observation: Reflux will be vigorous.[1] Do not exceed condenser capacity. If PO escapes (smell of ether), stop addition and cool.
- Maturation: Once addition is complete, gradually heat the pot to (ethanol reflux) and hold for 4 hours.
- Purification: Switch condenser to distillation setup. Distill off ethanol. Apply vacuum to strip residual volatiles.[1]

Workflow Visualization



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Figure 2: Operational workflow for the synthesis of Tetrakis(2-hydroxypropyl)ethylenediamine.

Analytical Characterization

To validate the synthesis, the following analytical methods are standard:

- Amine Value (Titration):

- Method: Titrate with 0.1N HCl using bromocresol green indicator.^[1]
- Target: Theoretical Amine Value for pure product is

.^[1]
- Interpretation: Higher values indicate incomplete alkylation (secondary amines remaining).
^[1] Lower values indicate oligomerization (PO polymerizing on OH groups).^[1]
- FTIR Spectroscopy:
 - Epoxide Band:^{[1][2]} Monitor disappearance of the characteristic epoxide ring stretch at

and

.^[1]
 - Hydroxyl Band:^[1] Appearance of strong broad peak at

(-OH).^{[1][3]}
- Viscosity:
 - The product should be a viscous liquid (

at

).^[1] Significant deviation suggests incorrect stoichiometry.^[1]

Troubleshooting Guide

Issue	Probable Cause	Corrective Action
Dark Color (Brown/Red)	Oxidation of amine during heating.[1]	Ensure strict purge. Keep temperature .
High Amine Value	Incomplete reaction.[1]	Increase "Cook" time at . Ensure PO wasn't lost to evaporation.[1]
Low Viscosity	Excess water or solvent remaining.[1]	Increase vacuum stripping duration and temperature.
Runaway Exotherm	PO addition too fast.	Stop PO feed immediately. Apply full cooling.[1] Do not add PO in one shot.

References

- Azoulay, S., Manabe, K., & Kobayashi, S. (2005).[1] Catalytic Asymmetric Ring Opening of meso-Epoxides with Aromatic Amines in Water.[1][4] Organic Letters, 7(20), 4593-4595.[1] [Link]
- Machado, R. M., et al. (1996).[1][5] Kinetics of the reaction of 4,4'-methylenedianiline with propylene oxide in ethylene glycol. Thermochimica Acta, 289(2), 177-187.[1][5] [Link]
- University of California, Santa Barbara. (2012). Standard Operating Procedure: Propylene Oxide.[1][6][7][8][9] [Link]

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Sources

- 1. N,N,N,N -Tetrakis(2-Hydroxypropyl)ethylenediamine 98 102-60-3 [[sigmaaldrich.com](https://www.sigmaaldrich.com)]
- 2. [fishersci.com](https://www.fishersci.com) [[fishersci.com](https://www.fishersci.com)]
- 3. [prepchem.com](https://www.prepchem.com) [[prepchem.com](https://www.prepchem.com)]
- 4. Catalytic Asymmetric Ring Opening of meso-Epoxides with Aromatic Amines in Water [[organic-chemistry.org](https://www.organic-chemistry.org)]
- 5. [scilit.com](https://www.scilit.com) [[scilit.com](https://www.scilit.com)]
- 6. sites.chemengr.ucsb.edu [sites.chemengr.ucsb.edu]
- 7. [balchem.com](https://www.balchem.com) [[balchem.com](https://www.balchem.com)]
- 8. [tedpella.com](https://www.tedpella.com) [[tedpella.com](https://www.tedpella.com)]
- 9. [guidechem.com](https://www.guidechem.com) [[guidechem.com](https://www.guidechem.com)]
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